

Technical Support Center: Confirming BI-605906 Target Engagement in Cells

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Compound of Interest

Compound Name: BI605906

Cat. No.: B15619562

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This technical support center provides researchers, scientists, and drug development professionals with detailed guides and frequently asked questions (FAQs) for confirming the cellular target engagement of BI-605906, a selective inhibitor of I κ B kinase subunit beta (IKK β).

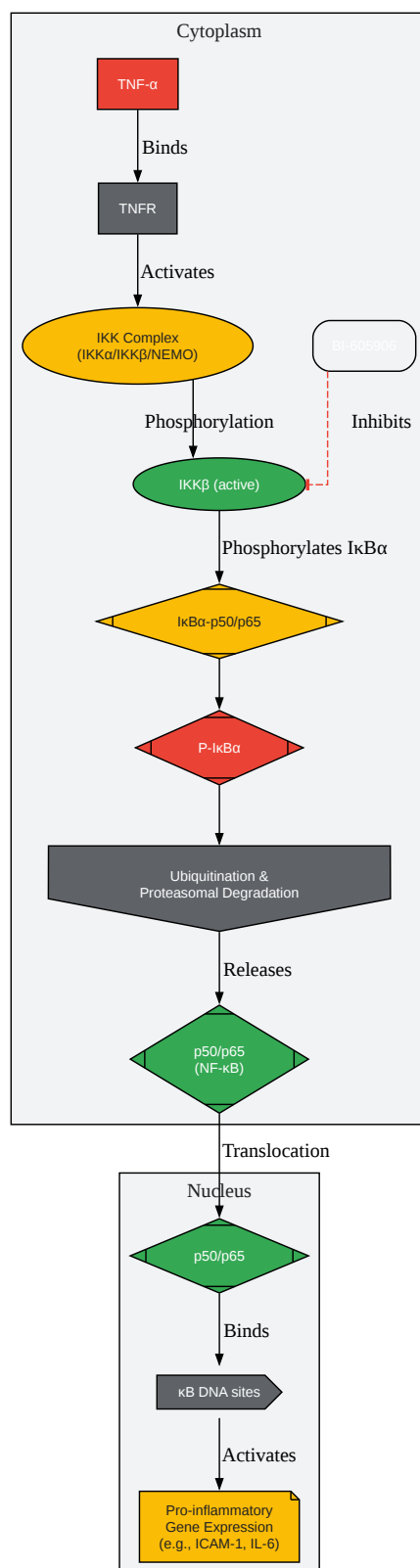
Overview of BI-605906 and Target Engagement

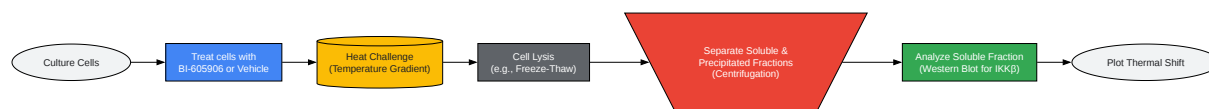
BI-605906 is a potent and selective, ATP-competitive inhibitor of IKK β (also known as IKK2)[1][2][3]. IKK β is a critical kinase in the canonical NF- κ B signaling pathway. It acts by phosphorylating the inhibitor of κ B α (I κ B α), which marks I κ B α for ubiquitination and subsequent proteasomal degradation. This process liberates the NF- κ B transcription factor, allowing it to translocate to the nucleus and activate the expression of pro-inflammatory genes[1][4].

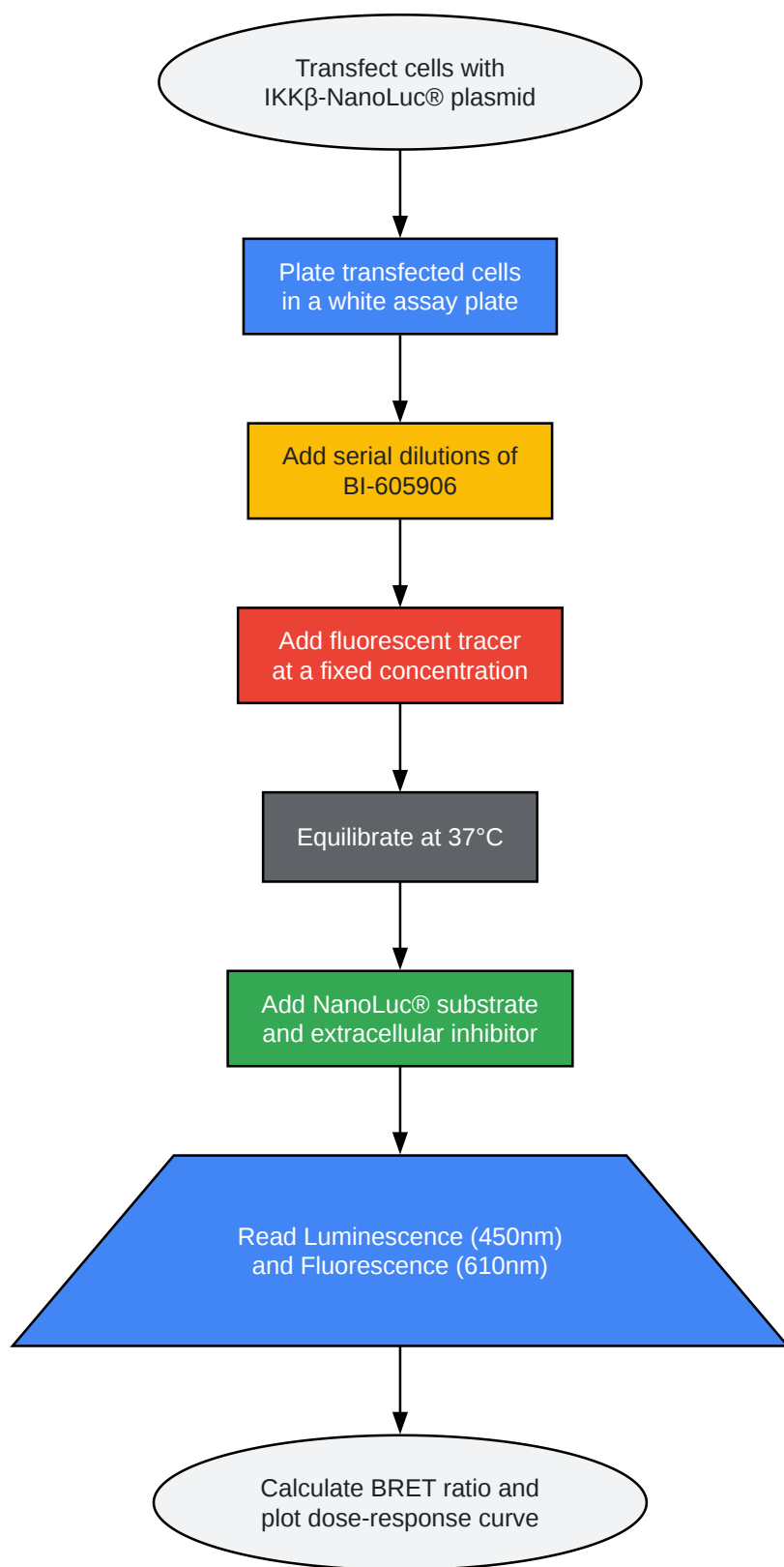
Confirming that BI-605906 engages its intended target, IKK β , within a cellular context is a critical step to validate its mechanism of action and interpret experimental results correctly[5][6][7]. The following sections provide detailed protocols and troubleshooting for several robust methods to assess target engagement.

NF- κ B Signaling Pathway and BI-605906 Mechanism of Action

The diagram below illustrates the canonical NF- κ B signaling pathway and the point of inhibition by BI-605906.







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